

# Chloroneb for controlling damping-off diseases

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## Compound Focus: Chloroneb

CAS No.: 2675-77-6

Cat. No.: S523523

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## Chloroneb: Chemical and Toxicological Profile

The table below summarizes key identifiers and toxicological data for **Chloroneb**.

| Property                 | Description / Value  |
|--------------------------|--|
| IUPAC Name               | 1,4-dichloro-2,5-dimethoxybenzene [1]  |
| CAS RN                   | 2675-77-6 [1]  |
| Chemical Formula         | C <sub>8</sub> H <sub>8</sub> Cl <sub>2</sub> O <sub>2</sub> [1]                   |
| Mode of Action           | Systemic, absorbed via roots. Lipid peroxidation inhibitor (FRAC Code 14) [1].     |
| Acute Toxicity (Mammals) | Low to moderate toxicity to mammals. Considered a skin and eye irritant [1].       |
| Toxicity Category        | Category IV (lowest acute toxicity) for oral, dermal, and inhalation exposure [2]. |

## Historical Application and Efficacy

**Chloroneb** was primarily used as a seed treatment and soil fungicide. The following table outlines its historical use patterns and environmental behavior.

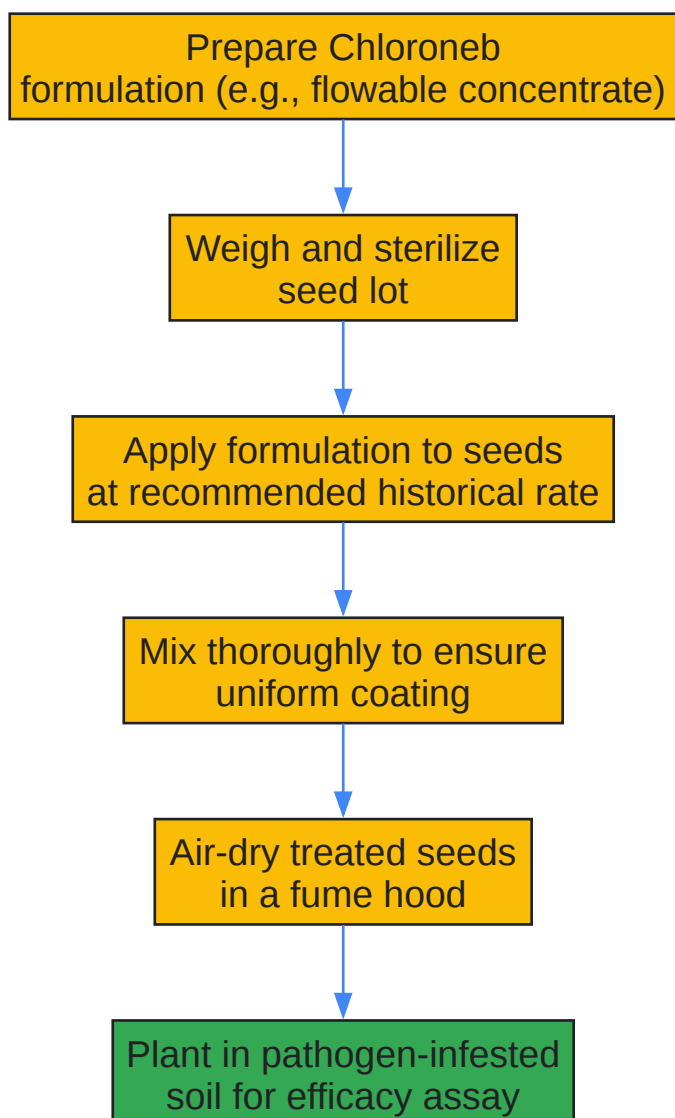
| Aspect                               | Details   |
|--------------------------------------|---|
| Target Pests                         | Damping-off, Snow mold, Blights, Brown patch [1]  |
| Example Crops                        | Turf, Ornamentals, Soybeans, Cotton, Beans, Sugarbeet [1]                                 |
| Formulations                         | Wettable powders, flowable concentrates, seed treatments (e.g., Demosan, Terraneb SP) [1] |
| Solubility (Water)                   | 8 mg/L (low) [1]  |
| Soil Persistence (DT <sub>50</sub> ) | 130 days (Persistent) [1]   |
| Mobility                             | Low leachability [1]  |

## Experimental Protocols for Research

The following workflows and protocols are adapted from historical use and general fungicide research practices.

### Seed Treatment Protocol

The diagram below illustrates the workflow for a standard seed treatment protocol using **Chloroneb**.



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## Procedure:

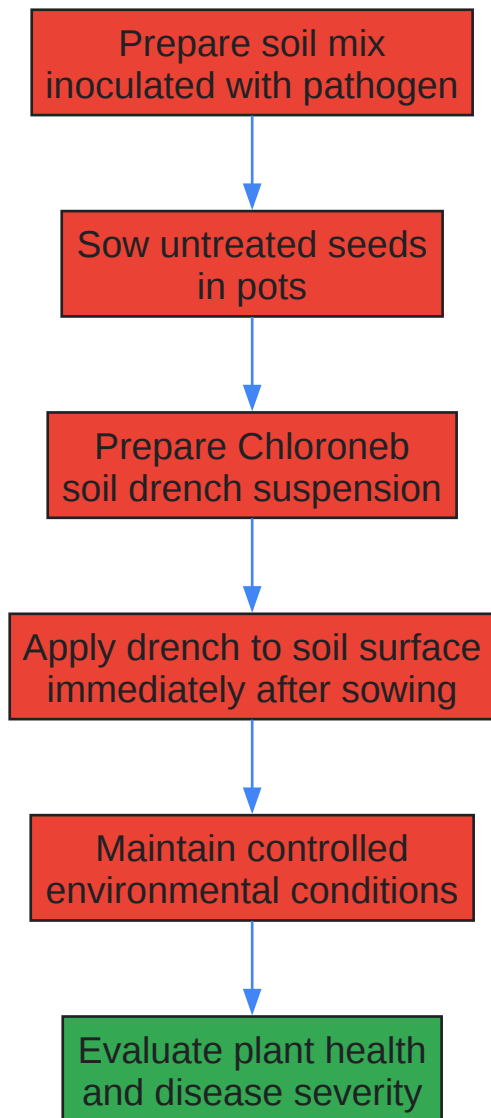
- **Formulation Preparation:** Prepare a suspension of **Chloroneb**, for example, from a flowable concentrate formulation, using sterile distilled water [1].
- **Seed Preparation:** Weigh a batch of healthy seeds (e.g., cotton or soybean) and surface-sterilize them.
- **Application:** Apply the **Chloroneb** suspension to the seeds at a historically used rate (specific rates should be sourced from historical product labels or literature). Ensure the seeds are evenly coated.
- **Drying:** Place the treated seeds in a fume hood and allow them to air-dry completely to avoid clumping.
- **Bioassay:** Plant the treated seeds in a soil medium that has been inoculated with a damping-off pathogen (e.g., *Pythium* or *Rhizoctonia* spp.). Maintain appropriate controls (e.g., untreated seeds,

fungicide-standard).

- **Assessment:** Monitor and record disease incidence (pre- and post-emergence damping-off) and seedling stand count over a set period, typically 14-21 days.

## Soil Drench Application Protocol

For pot-based experiments, a soil drench application can be used, as shown in the following workflow.



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### Procedure:

- **Pot Preparation:** Fill pots with a standardized potting mix. Inoculate the soil uniformly with a suspension of the target pathogen.
- **Sowing:** Sow untreated seeds in the pots.
- **Drench Application:** Immediately after sowing, apply the **Chloroneb** drench suspension evenly to the soil surface. The application volume should be sufficient to move the chemical into the seed zone without causing waterlogging.
- **Environmental Control:** Place the pots in a growth chamber or greenhouse with controlled temperature and moisture conditions favorable for both the pathogen and the crop.
- **Data Collection:** Regularly assess the experiment by recording:
  - **Disease Severity:** Using a standardized rating scale.
  - **Emergence Rate:** Percentage of seeds that germinate and emerge.
  - **Plant Biomass:** Fresh or dry weight of seedlings at the end of the trial.

## Critical Safety and Regulatory Notes

- **Regulatory Status:** **Chloroneb** is **not approved** under EC Regulation 1107/2009 and is considered an obsolete pesticide [1]. All research involving this chemical must be conducted under appropriate biosafety and chemical hygiene protocols.
- **Personal Protective Equipment (PPE):** Given that **Chloroneb** is a skin and eye irritant [1], researchers must wear appropriate PPE, including gloves, lab coat, safety goggles, and a respirator when handling the concentrate or preparing formulations.
- **Environmental Consideration:** **Chloroneb** is persistent in soil (DT<sub>50</sub> of 130 days) [1]. All experimental waste, including treated soil and plant material, must be disposed of as hazardous chemical waste in accordance with institutional and governmental regulations.

## Research on Modern Alternatives

Current agricultural research is focused on developing sustainable pest management strategies that reduce reliance on chemical fungicides. A prominent area of study is the combination of **Biocontrol Agents (BCAs)** with reduced doses of fungicides, a practice known as **Integrated Pest Management (IPM)** [3].

- **Combining BCAs and Fungicides:** This approach aims to enhance disease control efficacy, reduce fungicide residues, and lower the risk of resistance development in pathogen populations [3].
- **Compatibility Testing:** A key research protocol involves testing the inherent compatibility of BCAs (like *Trichoderma* spp. or *Bacillus* spp.) with fungicides *in vitro* before developing combined application strategies [3].

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## References

1. Chloroneb - AERU - University of Hertfordshire [[sitem.herts.ac.uk](http://sitem.herts.ac.uk)]
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